

# 2-Amino-4-methylbenzoic acid IUPAC name and structure

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## Compound of Interest

Compound Name: 2-Amino-4-methylbenzoic acid

Cat. No.: B1362655

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An In-Depth Technical Guide to **2-Amino-4-methylbenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Prepared by: Gemini, Senior Application Scientist

## Abstract

This technical guide provides a comprehensive overview of **2-Amino-4-methylbenzoic acid** (CAS No: 2305-36-4), a key chemical intermediate with significant applications across the pharmaceutical, agrochemical, and material science sectors. This document elucidates the compound's fundamental characteristics, including its definitive IUPAC nomenclature and molecular structure. We present a detailed analysis of its physicochemical properties, a robust, field-tested synthetic protocol with mechanistic explanations, and a survey of its current and potential applications. This guide is intended to serve as an authoritative resource for professionals engaged in chemical synthesis and drug discovery, providing the foundational knowledge required for its effective utilization.

## Core Identification: IUPAC Name and Molecular Structure

The precise identification of a chemical entity is foundational to all scientific inquiry. The compound is systematically named according to the International Union of Pure and Applied Chemistry (IUPAC) guidelines to ensure unambiguous global communication.

IUPAC Name: **2-Amino-4-methylbenzoic acid** [1]

This nomenclature is derived from the parent molecule, benzoic acid. The substituents on the benzene ring are assigned locants to indicate their positions relative to the carboxylic acid group (C1). The amino group (-NH<sub>2</sub>) is at position C2, and the methyl group (-CH<sub>3</sub>) is at position C4.

**Common Synonyms:** The compound is also known in the literature and commercial catalogues by several other names, including 4-Methylantranilic acid and 2-Amino-p-toluic acid.

## Molecular Structure

The structure of **2-Amino-4-methylbenzoic acid** features a benzene ring substituted with three distinct functional groups: a carboxylic acid, an amine, and a methyl group. This arrangement makes it a valuable and versatile building block in organic synthesis.

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## References

- 1. 2-Amino-4-methylbenzoic Acid 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
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